

# CAS number and molecular formula of 4-Phenylazophenol

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## Compound of Interest

Compound Name: 4-Phenylazophenol

Cat. No.: B142808

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## 4-Phenylazophenol: A Technical Guide for Researchers

CAS Number: 1689-82-3 Molecular Formula: C<sub>12</sub>H<sub>10</sub>N<sub>2</sub>O

This technical guide provides an in-depth overview of **4-Phenylazophenol** (also known as 4-Hydroxyazobenzene or Solvent Yellow 7), a versatile diaryl-azo compound with applications in dye manufacturing, research, and potentially drug development. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and experimental applications.

## Physicochemical and Quantitative Data

The key physicochemical properties of **4-Phenylazophenol** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
CAS Number	1689-82-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	198.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Brown to yellow fine crystalline powder	<a href="#">[2]</a>
Melting Point	150-152 °C	<a href="#">[3]</a>
Boiling Point	230 °C at 20 mmHg	<a href="#">[2]</a>
Solubility	Soluble in acetone, ethanol, benzene, and ether; Insoluble in water.	<a href="#">[2]</a>
λ <sub>max</sub>	347 nm	<a href="#">[3]</a>
pKa	8.2	<a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the synthesis of **4-Phenylazophenol** and its enzymatic polymerization are provided below. Additionally, adapted protocols for its potential use in antifungal assays and as a pH indicator are outlined.

### Synthesis of 4-Phenylazophenol

The synthesis of **4-Phenylazophenol** is typically achieved through a diazotization reaction of aniline followed by an azo coupling reaction with phenol.[\[2\]](#)

Materials:

- Aniline
- Sodium nitrite (NaNO<sub>2</sub>)
- Hydrochloric acid (HCl)

- Phenol ( $C_6H_5OH$ )
- Sodium hydroxide (NaOH)
- Ice

**Procedure:**

- **Diazotization of Aniline:**
  - Dissolve aniline in an aqueous solution of hydrochloric acid.
  - Cool the solution to 0-5 °C in an ice bath.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite to the aniline hydrochloride solution while maintaining the temperature between 0-5 °C. The slow addition and low temperature are crucial to prevent the decomposition of the diazonium salt.
  - The completion of the diazotization can be checked using starch-iodide paper (a blue-black color indicates the presence of excess nitrous acid).
- **Azo Coupling with Phenol:**
  - In a separate beaker, dissolve phenol in an aqueous solution of sodium hydroxide to form sodium phenoxide.
  - Cool this solution in an ice bath.
  - Slowly add the cold diazonium salt solution to the cold sodium phenoxide solution with vigorous stirring.
  - A colored precipitate of **4-Phenylazophenol** will form.
  - Maintain the reaction mixture at a low temperature for a period to ensure complete coupling.
- **Isolation and Purification:**

- Collect the precipitate by vacuum filtration.
- Wash the solid with cold water to remove any unreacted salts.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.

## Enzymatic Polymerization of 4-Phenylazophenol

**4-Phenylazophenol** can be polymerized using an enzymatic approach, offering a greener alternative to traditional chemical polymerization. Horseradish peroxidase (HRP) is a commonly used enzyme for this purpose.[\[5\]](#)

Materials:

- **4-Phenylazophenol**
- Horseradish peroxidase (HRP)
- Hydrogen peroxide ( $H_2O_2$ )
- Phosphate buffer (pH 7.0)
- Dioxane

Procedure:

- Reaction Setup:
  - Dissolve **4-Phenylazophenol** in a mixture of phosphate buffer and dioxane. Dioxane is used as a co-solvent to improve the solubility of the monomer.
  - Add Horseradish peroxidase to the solution.
- Initiation of Polymerization:
  - Slowly add hydrogen peroxide to the reaction mixture.  $H_2O_2$  acts as an oxidizing agent, which is necessary for the HRP-catalyzed polymerization.

- The polymerization is allowed to proceed at room temperature with stirring for a specified period (e.g., 24 hours).
- Isolation of the Polymer:
  - Precipitate the resulting polymer, poly(**4-phenylazophenol**), by adding the reaction mixture to a non-solvent, such as methanol.
  - Collect the polymer by filtration, wash it with the non-solvent to remove any unreacted monomer and enzyme, and dry it under vacuum.

## Adapted Protocol: Antifungal Susceptibility Testing

While **4-Phenylazophenol** has been noted for its potential antifungal properties, specific protocols for its testing are not readily available.<sup>[2]</sup> The following is an adapted protocol based on standard broth microdilution methods for determining the Minimum Inhibitory Concentration (MIC).

### Materials:

- **4-Phenylazophenol**
- Fungal strain of interest (e.g., *Candida albicans*, *Aspergillus fumigatus*)
- Appropriate broth medium (e.g., RPMI-1640)
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- 96-well microtiter plates
- Spectrophotometer or plate reader

### Procedure:

- Preparation of Stock Solution:
  - Due to its insolubility in water, prepare a stock solution of **4-Phenylazophenol** in DMSO at a high concentration (e.g., 10 mg/mL).

- Serial Dilutions:
  - Perform a two-fold serial dilution of the **4-Phenylazophenol** stock solution in the broth medium across the wells of a 96-well plate. The final concentrations should typically range from a high to a low concentration (e.g., 256 µg/mL to 0.5 µg/mL).
  - Ensure the final concentration of DMSO in each well is low (typically  $\leq 1\%$ ) to avoid solvent toxicity to the fungal cells. Include a solvent control (broth with DMSO but no compound).
- Inoculum Preparation:
  - Prepare a standardized inoculum of the fungal strain as per established protocols (e.g., CLSI or EUCAST guidelines).
- Inoculation and Incubation:
  - Add the fungal inoculum to each well of the microtiter plate.
  - Include a positive control (inoculum in broth without the compound) and a negative control (broth only).
  - Incubate the plate at an appropriate temperature (e.g., 35°C) for a specified period (e.g., 24-48 hours).
- Determination of MIC:
  - The MIC is determined as the lowest concentration of **4-Phenylazophenol** that causes a significant inhibition of fungal growth compared to the positive control. This can be assessed visually or by measuring the optical density at a specific wavelength (e.g., 600 nm).

## Adapted Protocol: Use as a pH Indicator

The phenolic hydroxyl group in **4-Phenylazophenol** suggests its potential use as a pH indicator, as its color may change with pH due to the protonation state of the hydroxyl group.

Materials:

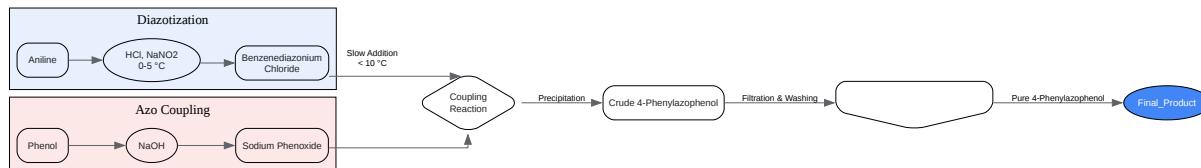
- **4-Phenylazophenol**
- Ethanol (for stock solution)
- Buffer solutions of known pH (e.g., pH 4, 7, 10)
- Test solutions of unknown pH

Procedure:

- Preparation of Indicator Solution:
  - Prepare a dilute solution of **4-Phenylazophenol** in ethanol.
- Determination of Color Change Range:
  - Add a few drops of the indicator solution to a series of buffer solutions with a wide range of pH values.
  - Observe and record the color of the solution at each pH to determine the pH range over which the color transition occurs.
- Testing Unknown Solutions:
  - Add a few drops of the **4-Phenylazophenol** indicator solution to the test solution of unknown pH.
  - Compare the resulting color to the colors observed in the buffer solutions to estimate the pH of the unknown solution.

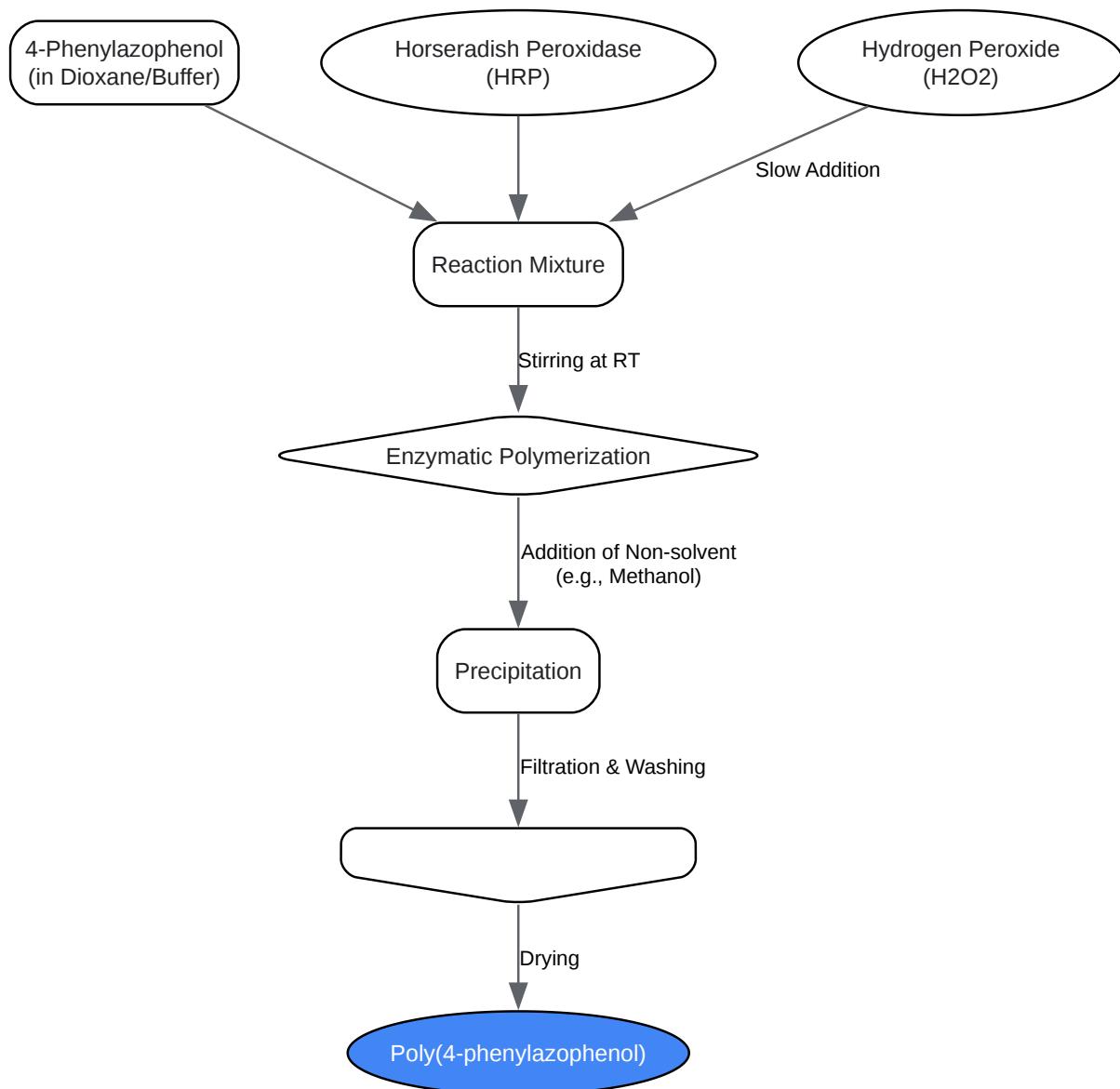
## Visualizations: Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships relevant to the study of **4-Phenylazophenol**.



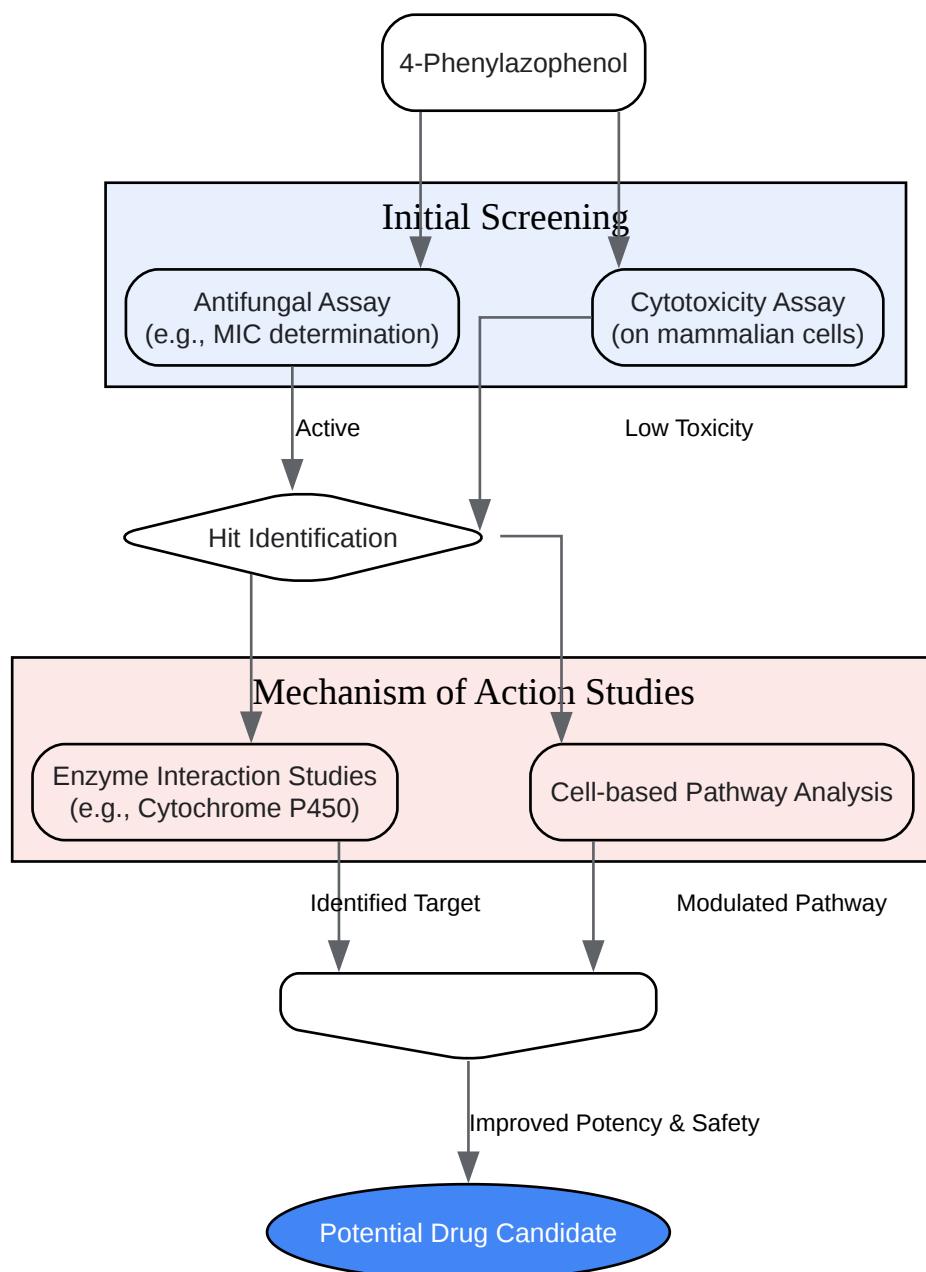
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### Synthesis Workflow for **4-Phenylazophenol**.



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Enzymatic Polymerization Workflow.



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Logical Workflow for Biological Screening.

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